

Technical Guide: Solubility and Purification of 3,5-Dinitro-1H-Pyrazole

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Compound of Interest

Compound Name: 3,5-dinitro-1H-pyrazole

CAS No.: 38858-89-8

Cat. No.: B1585103

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Executive Summary

3,5-Dinitro-1H-pyrazole (3,5-DNP) is a critical heterocyclic precursor in the synthesis of insensitive high explosives (IHEs), such as LLM-116 (4-amino-**3,5-dinitro-1H-pyrazole**).^[1] Its utility in energetic materials science is defined by its high nitrogen content and thermal stability. However, its handling requires a precise understanding of its solubility landscape, which is dominated by its high acidity (pKa ~3.4–5.1) and capacity for hydrogen bonding.^[2] This guide details the solvent interactions, thermodynamic behaviors, and self-validating purification protocols required for high-purity isolation.

Physicochemical Basis of Solubility

The solubility behavior of 3,5-DNP is governed by two primary molecular features: the acidity of the pyrazole N-H proton and the electron-withdrawing nature of the nitro groups.

- **Acidity & Salt Formation:** The two nitro groups at positions 3 and 5 significantly increase the acidity of the amine proton on the pyrazole ring. With a pKa estimated between 3.4 and 5.1, 3,5-DNP is significantly more acidic than unsubstituted pyrazole. This property allows it to

function as a Brønsted acid, exhibiting high solubility in basic aqueous media through the formation of pyrazolate anions.

- **Polarity & Hydrogen Bonding:** The molecule is highly polar. In its neutral form, it acts as both a hydrogen bond donor (N-H) and acceptor (NO₂). This dual nature facilitates solubility in polar aprotic solvents (DMSO, DMF) and polar protic solvents (Alcohols), while rendering it sparingly soluble in non-polar hydrocarbons.

Molecular Structure & Tautomerism

3,5-DNP exhibits annular tautomerism. In solution, the proton can migrate between N1 and N2. However, due to the symmetry of the 3,5-substitution pattern, the tautomers are identical (degenerate tautomerism), simplifying the solubility profile compared to asymmetric isomers like 3,4-dinitropyrazole.

Solubility Data & Solvent Compatibility

The following table summarizes the qualitative and quantitative solubility characteristics of 3,5-DNP across various solvent classes. Data is synthesized from recrystallization protocols and thermodynamic studies of homologous nitropyrazoles.

Table 1: Solubility Profile of 3,5-Dinitro-1H-Pyrazole

Solvent Class	Specific Solvent	Solubility Rating	Operational Notes
Polar Aprotic	DMSO	High	Forms stable solvates (e.g., 1:1 crystal solvates). Excellent for initial dissolution but difficult to remove completely.
DMF	High	Suitable for reactions; high boiling point requires vacuum distillation for removal.	
Acetone	High	Good solvent for transfer; high volatility allows easy removal.	
Acetonitrile	Moderate-High	Often used as a reaction medium for N-functionalization.	
Polar Protic	Methanol/Ethanol	Moderate	Solubility increases significantly with temperature. Common for recrystallization when mixed with water.
Water (Neutral/Acidic)	Low	Poor solubility for the neutral species. Used as an anti-solvent to precipitate the neutral form from organic solutions.	

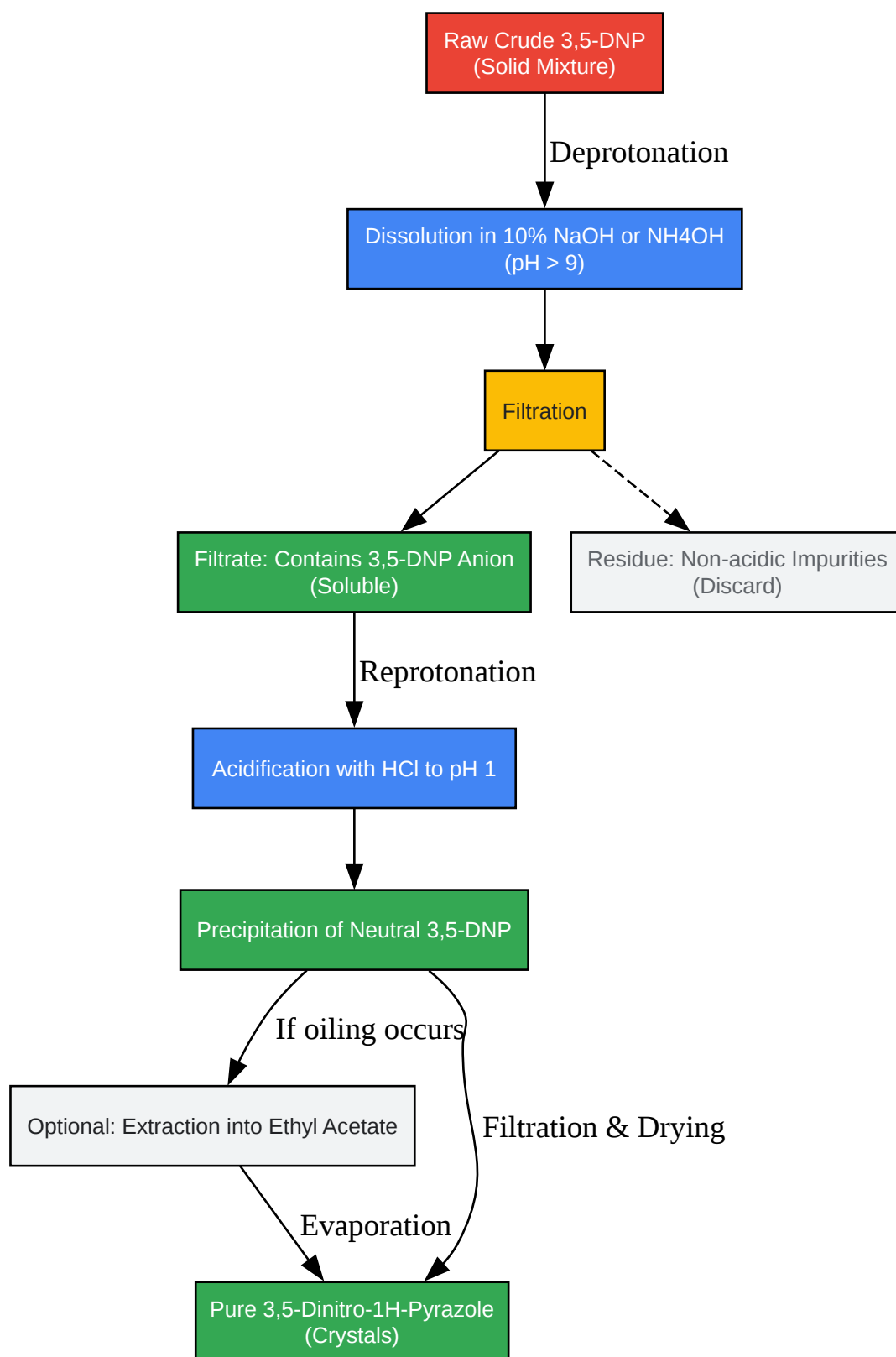
Basic Aqueous	NaOH / NH ₄ OH (aq)	Very High	Dissolves readily by forming the soluble 3,5-dinitropyrazolate anion. Key to purification.
Esters	Ethyl Acetate	Moderate	Excellent for liquid-liquid extraction from acidified aqueous layers.
Non-Polar	Hexane / Toluene	Low / Insoluble	Used as anti-solvents to induce precipitation or wash away non-polar impurities.
Aromatic	Benzene	Moderate (Hot)	Historically used for recrystallization, though safety concerns (toxicity) favor other solvents.

Thermodynamic Insight: The dissolution of nitropyrazoles in polar solvents is typically endothermic, meaning solubility exhibits a positive correlation with temperature. The Apelblat equation has been successfully applied to model the solubility curves of homologous compounds (e.g., 3(5)-nitropyrazole), confirming that heating significantly enhances saturation limits in alcohols and esters.

Experimental Protocol: Acid-Base Purification Workflow

The most robust method for purifying 3,5-DNP exploits its acidity. This "Acid-Base Swing" protocol is self-validating: impurities that do not possess similar acidic properties (e.g., non-acidic precursors or decomposition byproducts) will not track with the product through the phase changes.

Diagram: Acid-Base Purification Logic



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Caption: Logical flow of the acid-base purification strategy. The process selectively isolates the target compound based on its pKa, rejecting non-acidic contaminants.

Step-by-Step Methodology

- Dissolution (Salt Formation):
 - Suspend the crude 3,5-DNP solid in water.
 - Slowly add 20% aqueous NaOH or concentrated NH₄OH with stirring until the pH reaches ~9–10.
 - Observation: The solid should dissolve completely to form a yellow/orange solution (the dinitropyrazolate salt).
 - Filtration (Impurity Removal):
 - Filter the basic solution through a fine glass frit or Celite pad.
 - Validation: Insoluble solids trapped here are non-acidic impurities (e.g., unreacted neutral precursors or decomposition tars).
 - Precipitation (Regeneration):
 - Cool the filtrate to 0–5°C in an ice bath.
 - Slowly add concentrated HCl dropwise while monitoring pH.
 - Endpoint: Continue until pH < 1. The neutral 3,5-DNP will precipitate as a colorless or pale yellow solid.
 - Isolation:
 - Filter the precipitate and wash with cold water to remove inorganic salts (NaCl/NH₄Cl).
 - Alternative Extraction: If the product precipitates as an oil or is too fine, extract the acidic aqueous mixture with Ethyl Acetate (3x). Dry the organic layer over MgSO₄ and evaporate.
- [3]

Recrystallization Strategies

For ultra-high purity required in pharmaceutical or energetic applications, recrystallization is performed after the acid-base workup.

- **Water:** Recrystallization from boiling water is effective for the ammonium salt of 3,5-DNP, which forms large crystals. The neutral compound can be recrystallized from water but requires large volumes due to low solubility.
- **Benzene (Caution):** Historically cited as a superior solvent for obtaining well-defined crystals of neutral 3,5-DNP. Note: Due to toxicity, Toluene is a modern substitute, though solubility may be lower.
- **Ethanol/Water:** A standard mixed-solvent system. Dissolve 3,5-DNP in hot ethanol, then add hot water until turbidity appears. Cool slowly to induce crystallization.

Safety & Handling

As a polynitro heterocyclic compound, 3,5-DNP is an energetic material precursor.

- **Impact Sensitivity:** While less sensitive than its final explosive derivatives (like LLM-116), it should be treated with care.
- **Thermal Stability:** Decomposition onset is typically reported $>280^{\circ}\text{C}$, but thermal history can lower this. Avoid heating dry solids above 150°C .
- **PPE:** Standard lab attire plus face shield. Work behind a blast shield when handling quantities $>1\text{g}$.

References

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